

A Comparative Guide to 1-Ethoxy-2-(2-methoxyethoxy)ethane in Industrial Applications

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Compound of Interest

Compound Name: 1-Ethoxy-2-(2-methoxyethoxy)ethane

Cat. No.: B092314

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Solvent Performance

In the landscape of industrial solvents, the selection of an appropriate agent is paramount to ensuring optimal performance, safety, and environmental compliance. This guide provides a comprehensive comparison of **1-Ethoxy-2-(2-methoxyethoxy)ethane**, an E-series glycol ether, against viable alternatives, primarily focusing on its applications in coatings and printing inks. By presenting quantitative data, detailed experimental protocols, and clear visual aids, this document serves as a critical resource for professionals in research, development, and formulation.

Executive Summary

1-Ethoxy-2-(2-methoxyethoxy)ethane, also known as Diethylene Glycol Ethyl Methyl Ether, is a versatile solvent valued for its use in organic synthesis, as well as in the formulation of inks and coatings.^[1] Its favorable properties include high solvency power and low volatility, which contribute to the stability and performance of formulations, ensuring smooth and durable finishes.^[1] However, as an E-series glycol ether, it is essential to evaluate its performance and safety profile against P-series alternatives like Propylene Glycol Methyl Ether (PGME), which are generally considered to have a lower toxicity profile.^{[2][3]} This guide explores these comparisons through detailed data analysis and standardized testing methodologies.

Comparative Data of Solvents

The selection of a solvent is a multi-faceted decision, balancing physical properties, performance characteristics, and safety considerations. The following tables provide a quantitative comparison between **1-Ethoxy-2-(2-methoxyethoxy)ethane** and two common alternatives: Propylene Glycol Methyl Ether (PGME), a P-series glycol ether, and Diethylene Glycol Monobutyl Ether (DGBE), another E-series glycol ether.

Table 1: Physical and Chemical Properties

Property	1-Ethoxy-2-(2-methoxyethoxy)ethane	Propylene Glycol Methyl Ether (PGME)	Diethylene Glycol Monobutyl Ether (DGBE)
CAS Number	1002-67-1	107-98-2	112-34-5
Series	E-Series	P-Series	E-Series
Molecular Formula	C ₇ H ₁₆ O ₃	C ₄ H ₁₀ O ₂	C ₈ H ₁₈ O ₃
Molecular Weight (g/mol)	148.20[1]	90.12	162.23[4]
Boiling Point (°C)	167.9[1]	120[5]	230[4]
Density (g/cm ³ at 20-25°C)	0.908[1]	0.92	0.9513[4]
Flash Point (°C)	53.8[1]	31	94
Water Solubility	Miscible	Miscible	Miscible[4]

Table 2: Hansen Solubility Parameters (MPa^{1/2})

Hansen Solubility Parameters (HSP) are crucial for predicting the solubility of a material, based on the principle that "like dissolves like." [6] A smaller distance between the HSP values of a solvent and a solute (e.g., a polymer resin) indicates a higher likelihood of dissolution. [6]

Parameter	1-Ethoxy-2-(2-methoxyethoxy)ethane	Propylene Glycol Methyl Ether (PGME)	Diethylene Glycol Monobutyl Ether (DGBE)
δ_d (Dispersion)	15.9	15.6	16.0
δ_p (Polar)	5.7	6.3	7.0
δ_h (Hydrogen Bonding)	11.7	11.6	10.6
Total (δ_t)	20.8 (calculated)	20.4[5]	20.4

Note: Hansen Solubility Parameters for **1-Ethoxy-2-(2-methoxyethoxy)ethane** are estimated based on structurally similar compounds.

Table 3: Toxicity Data

A significant consideration in solvent selection is toxicity. P-series glycol ethers are generally metabolized to less toxic compounds compared to E-series, which can form toxic alkoxyacetic acids.[7]

Solvent	Acute Oral LD50 (rat, mg/kg)
1-Ethoxy-2-(2-methoxyethoxy)ethane	Data not readily available
Propylene Glycol Methyl Ether (PGME)	> 5,000
Diethylene Glycol Monobutyl Ether (DGBE)	~ 5,660

Experimental Protocols for Performance Evaluation

To objectively compare the performance of these solvents in industrial applications, standardized experimental protocols are essential. Below are detailed methodologies for key performance indicators in the coatings industry.

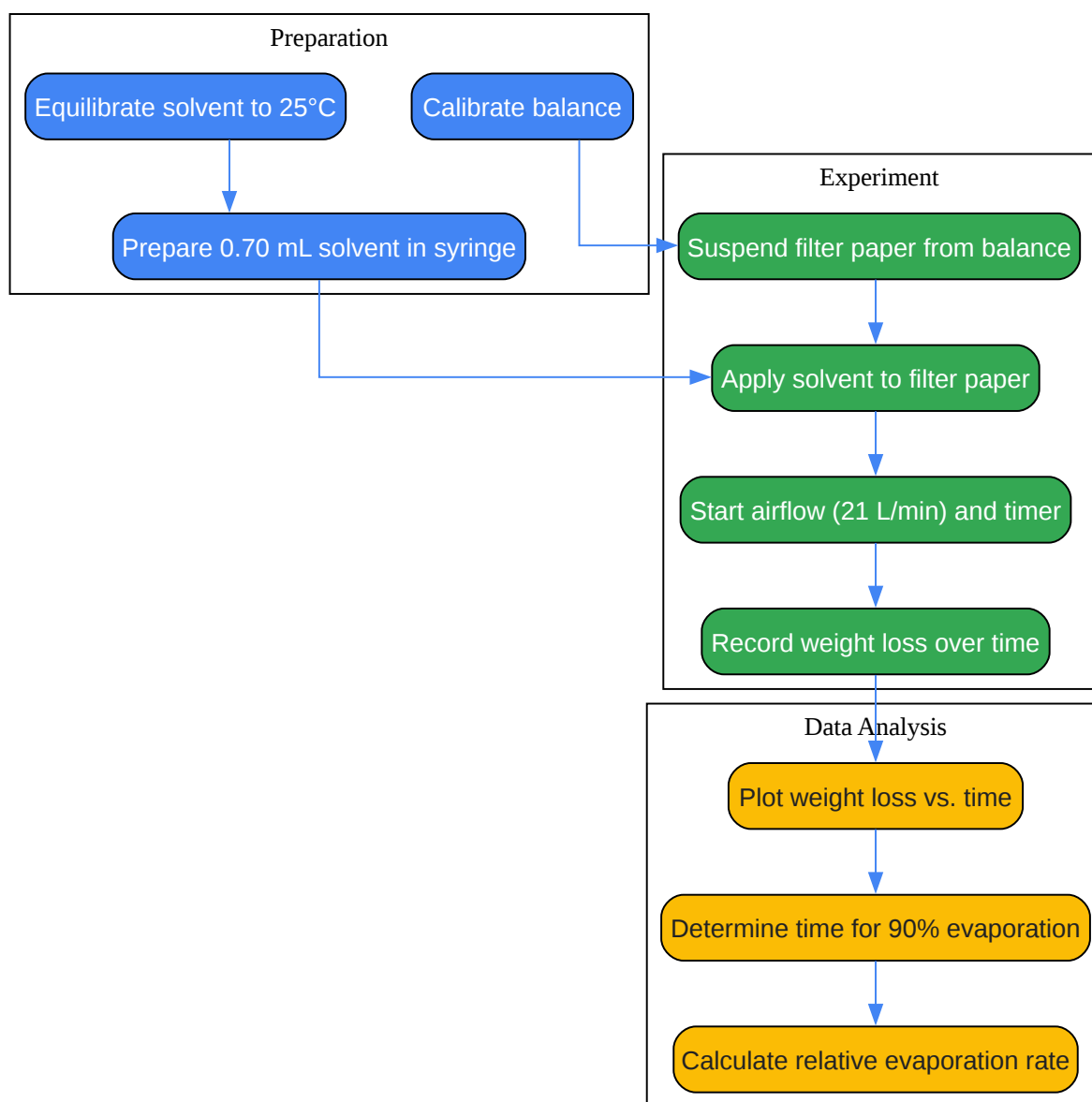
Protocol 1: Determination of Solvent Evaporation Rate (ASTM D3539)

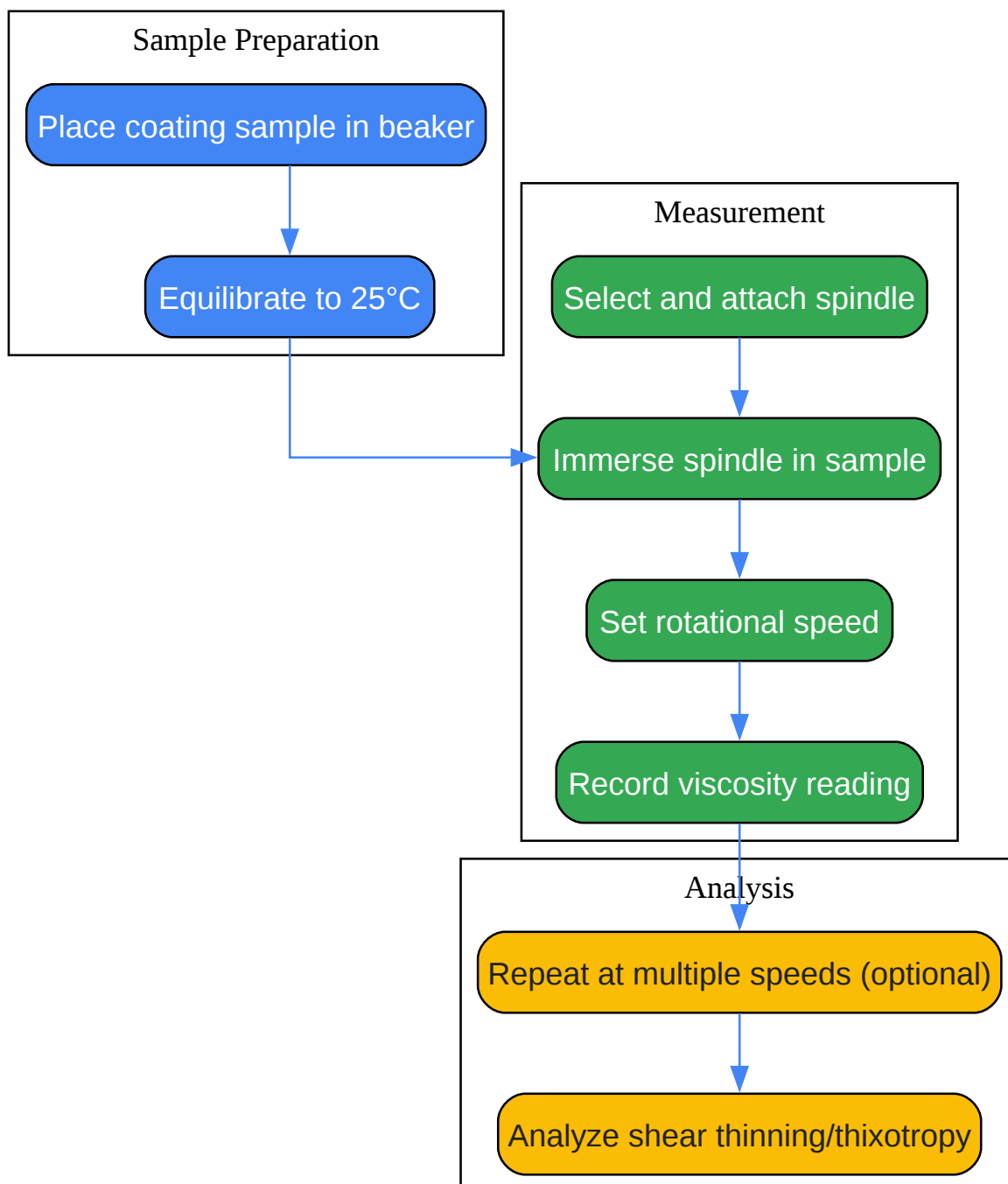
Objective: To determine the rate of evaporation of a volatile liquid. This property is critical as it affects the drying time and film formation of a coating.

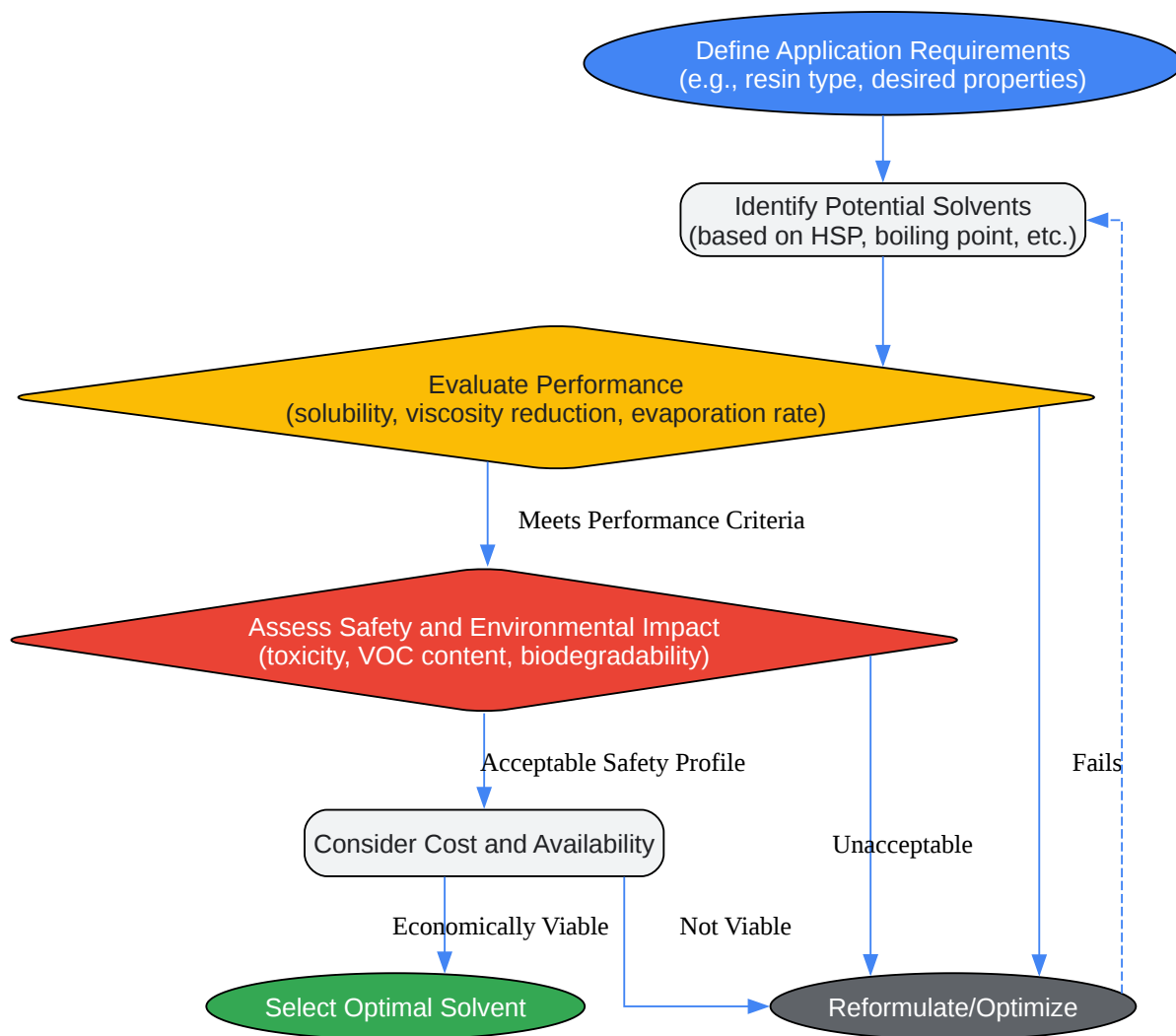
Methodology:

- A specified volume of the solvent is dispensed onto a filter paper suspended from a balance in a controlled-environment cabinet.
- Dried air at a constant temperature (25°C) is passed through the cabinet at a known rate.
- The weight loss of the solvent-impregnated filter paper is recorded over time, either manually or automatically.
- The evaporation rate is typically reported relative to a standard solvent, such as n-butyl acetate.

Diagram: Experimental Workflow for Evaporation Rate Determination







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